Chemometric Profiling & Synthetic Utility of 5-Chloro-2-fluorophenyl Isothiocyanate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-chloro-2-fluorophenyl isothiocyanate*
CAS No.:	*247170-25-8*
Cat. No.:	*B1587287*

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Executive Summary

5-Chloro-2-fluorophenyl isothiocyanate (CAS: 175201-51-1) represents a "privileged scaffold" in medicinal chemistry. Its utility extends beyond a simple building block; it serves as a high-reactivity electrophile for constructing diverse heterocyclic cores, particularly thioureas, thiohydantoins, and benzothiazoles.

This guide provides a rigorous technical analysis of the molecule, focusing on its physicochemical properties, unique electronic reactivity driven by the ortho-fluorine substituent, and validated protocols for its incorporation into drug-like small molecules.

Physicochemical Profile

The following data establishes the baseline identity of the compound. The molecular weight is the critical gravimetric factor for stoichiometry calculations in parallel synthesis libraries.

Core Data Table

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Property	Value	Technical Note
Molecular Weight	187.62 g/mol	Essential for molarity calculations.
Molecular Formula	C_7H_3ClFNS	Halogenated aromatic system.
CAS Number	175201-51-1	Unique identifier for the specific isomer.
Physical State	Low-melting solid or liquid	Dependent on purity/ambient temp; often handles as an oil.
Boiling Point	~240–250 °C (Predicted)	High boiling point requires vacuum distillation for purification.
Electronic Character	Highly Electrophilic	Activated by o-F and m-Cl electron withdrawal.

Structural Analysis

The positioning of the halogens is non-trivial:

- 2-Fluoro (ortho): Exerts a strong inductive effect (-I), significantly increasing the electrophilicity of the isothiocyanate carbon compared to the non-fluorinated analog. It also blocks metabolic oxidation at the ortho position.
- 5-Chloro (meta): Enhances lipophilicity (LogP) and provides a handle for halogen bonding or filling hydrophobic pockets in protein targets.

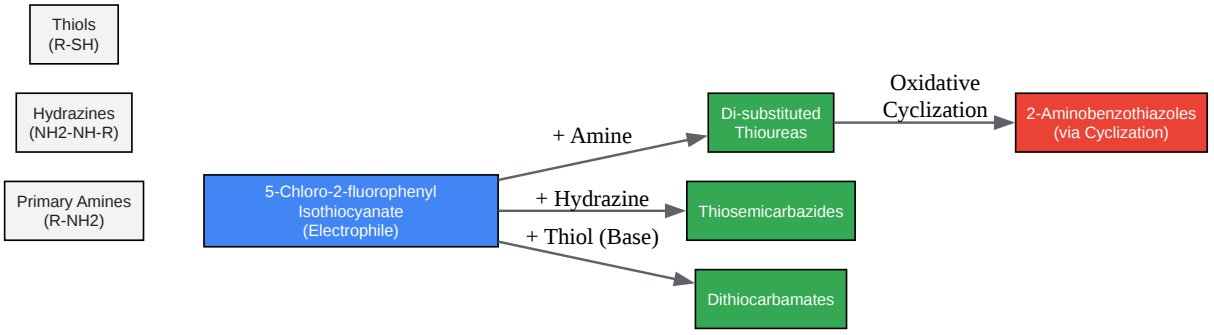
Synthetic Mechanics & Reactivity

The isothiocyanate (-N=C=S) moiety is a soft electrophile that reacts preferentially with soft nucleophiles (amines, thiols) but can be manipulated to form hard heterocyclic cores.

Reaction Pathways Diagram

The following diagram illustrates the divergent synthesis pathways accessible from this single scaffold.

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Figure 1: Divergent synthetic pathways. The electrophilic carbon of the isothiocyanate serves as the linchpin for nucleophilic attack, leading to stable thiocarbonyl intermediates.

Experimental Protocol: Thiourea Coupling

The most common application is the synthesis of N,N'-disubstituted thioureas. The following protocol is optimized for yield and purity, minimizing the hydrolysis side-reaction.

Materials

- Substrate: **5-Chloro-2-fluorophenyl isothiocyanate** (1.0 eq).
- Nucleophile: Primary or secondary amine (1.1 eq).
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF). Note: Avoid protic solvents like alcohols to prevent thiocarbamate competition.
- Base: Triethylamine (TEA) (1.2 eq) – Optional, only required if the amine is a salt.

Step-by-Step Workflow

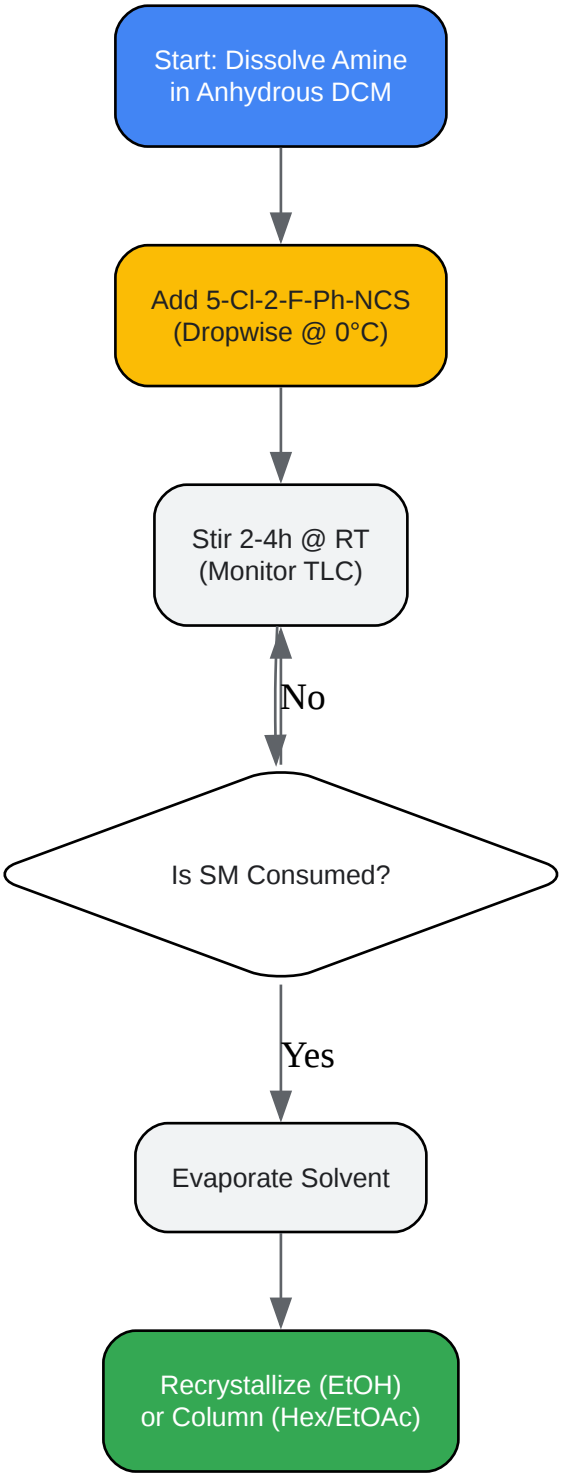
- Preparation: In a flame-dried round-bottom flask, dissolve the amine (1.1 eq) in anhydrous DCM (0.1 M concentration).

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- Addition: Add **5-chloro-2-fluorophenyl isothiocyanate** (1.0 eq) dropwise at 0°C.
    - Mechanism Note: The ortho-fluorine accelerates this reaction; cooling prevents exotherm-related impurities.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours.
    - Monitoring: Check via TLC. The starting material (ITC) is non-polar; the product (thiourea) will be significantly more polar.
- Workup:
    - Evaporate solvent under reduced pressure.
    - Recrystallization: Most thiourea products from this scaffold crystallize readily from Ethanol/Hexane mixtures due to the rigid phenyl ring.
    - Flash Chromatography: If oil persists, elute with Hexane:EtOAc (gradient 10% to 40%).

Workflow Visualization

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Figure 2: Optimized bench workflow for thiourea synthesis. The protocol prioritizes anhydrous conditions to prevent hydrolysis to the aniline.

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Analytical Validation

To ensure scientific integrity, the synthesized product must be validated against specific spectral markers.

Infrared (IR) Spectroscopy[1][2][3][4][5]

- Starting Material: The isothiocyanate group displays a very strong, broad, characteristic stretching band at 2000–2200 cm^{-1} (-N=C=S).
- Product (Thiourea): Successful coupling is confirmed by the complete disappearance of the 2100 cm^{-1} peak and the appearance of N-H stretches (3200–3400 cm^{-1}) and C=S stretches (1100–1200 cm^{-1}).

Nuclear Magnetic Resonance (NMR)[5][6]

- ^{1}H NMR: Look for the downfield shift of the NH protons (often broad singlets > 8.0 ppm).
- ^{19}F NMR: The fluorine atom provides a built-in handle. In the starting material, the ortho-F signal is distinct. Upon thiourea formation, the chemical environment changes, causing a measurable chemical shift (typically -110 to -130 ppm range relative to $CFCl_3$).

Safety & Handling

Isothiocyanates are potent electrophiles and biological sensitizers.

- Lachrymator: This compound can cause severe eye and respiratory irritation. Handle only in a functioning fume hood.
- Sensitizer: Skin contact can lead to allergic contact dermatitis. Double-gloving (Nitrile) is recommended.[1]
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Moisture leads to hydrolysis, releasing the toxic aniline and carbonyl sulfide (COS).

References

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- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 2736579, **5-Chloro-2-fluorophenyl isothiocyanate**. Retrieved from [Link]
- Oakwood Chemical.Product Information: 4-Bromo-**5-chloro-2-fluorophenyl isothiocyanate** (Analogous Reactivity Data). Retrieved from [Link]
- NIST Chemistry WebBook.Infrared Spectra of Isothiocyanates. Retrieved from [Link]

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Sources

- 1. cdnx.uobabylon.edu.iq [cdnx.uobabylon.edu.iq]
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